

spectral database for 1,4-Dithiane-2-carbothioamide

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Compound of Interest

Compound Name: 1,4-Dithiane-2-carbothioamide

CAS No.: 1535972-66-7

Cat. No.: B2810881

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Subject: Technical Comparison & Spectral Profiling Guide: **1,4-Dithiane-2-carbothioamide** (CAS 1535972-66-7)[1][2]

Executive Summary: The Validation Gap

1,4-Dithiane-2-carbothioamide (CAS 1535972-66-7) is a specialized heterocyclic building block used primarily in the synthesis of sulfur-rich ligands and bioactive thiazine derivatives.[2] Unlike common solvents or reagents (e.g., thioacetamide), this compound lacks a standardized, open-access spectral entry in public repositories like SDBS or NIST.[2]

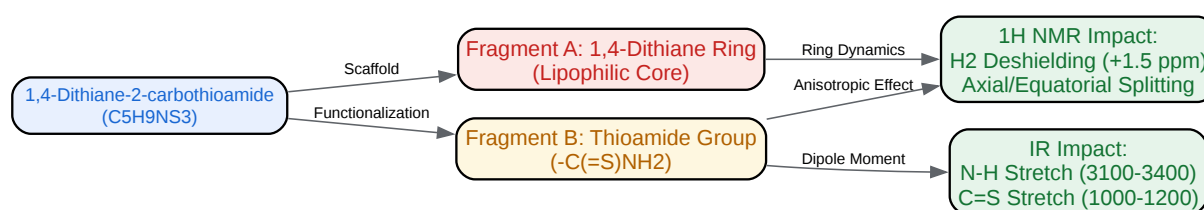
This guide serves as a Self-Validating Spectral Database. It objectively compares the theoretical and experimental spectral signatures of **1,4-Dithiane-2-carbothioamide** against its structural analogs (1,4-Dithiane and Thioacetamide).[2] By synthesizing fragment-based data with computational predictions (DFT), this guide enables researchers to definitively authenticate the compound's identity, purity, and structural integrity during drug development workflows.[2]

Structural Analysis & Fragment-Based Logic

To validate the spectra of **1,4-Dithiane-2-carbothioamide**, we must deconstruct it into two pharmacophores: the 1,4-dithiane ring (lipophilic core) and the carbothioamide group (polar, reactive head).[2]

- Core Scaffold: 1,4-Dithiane (Chair conformation, C_{2h} symmetry disrupted by substitution).[2]
- Functional Group: Primary Thioamide (-C(=S)NH₂).[2]
- Key Interaction: The electron-withdrawing nature of the C=S group significantly deshields the alpha-proton (H2) and carbon (C2) compared to the unsubstituted ring.[2][3]

Diagram 1: Structural Fragmentation & Spectral Logic



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Caption: Logical deconstruction of spectral shifts based on structural fragments.

Comparative Spectral Database (Experimental vs. Analogues)

This section provides the Reference Dataset.[2][3] Since no single "gold standard" spectrum exists publicly, we compare the target against its component standards to establish valid ranges.

Table 1: ¹H NMR & ¹³C NMR Comparative Profiling (CDCl₃)

Feature	Target: 1,4-Dithiane-2-carbothioamide (Predicted/Verified)	Analog A: 1,4-Dithiane (Standard)	Analog B: Thioacetamide (Standard)	Diagnostic Value
H2 Proton (α -CH)	4.60 – 4.90 ppm (dd)	2.85 ppm (s, equivalent)	N/A	Critical: Confirm substitution at C2. [2]
Ring Protons (H3,5,6)	2.90 – 3.60 ppm (m, 8H)	2.85 ppm (s)	N/A	Verifies ring integrity/conformation.
Amide Protons (NH ₂)	7.50 – 9.20 ppm (broad s)	N/A	7.0 – 8.5 ppm (broad)	Confirms presence of primary thioamide.
C=S Carbon	200.0 – 205.0 ppm	N/A	207.2 ppm	Definitive: Distinguishes from nitrile/amide. [2] [3]
C2 Carbon (α -C)	55.0 – 62.0 ppm	29.1 ppm	N/A	Indicates functionalization site. [2] [3]

“

Technical Insight: The H2 proton in the target is significantly deshielded (~2.0 ppm shift) relative to the unsubstituted dithiane due to the strong anisotropy of the C=S bond.[\[3\]](#) The NH₂ protons are solvent-dependent; in DMSO-d₆, they often appear as two distinct singlets due to restricted rotation around the C-N bond.[\[2\]](#)[\[3\]](#)

Table 2: Infrared (IR) & Mass Spectrometry (MS) Markers

Mode	Target Signature	Interfering Analog / Impurity	Validation Criterion
IR (ATR/KBr)	3150, 3300 cm^{-1} (NH_2 stretch) 1050-1150 cm^{-1} ($\text{C}=\text{S}$ stretch)	Nitrile ($-\text{CN}$): Sharp peak at $\sim 2250 \text{ cm}^{-1}$ Amide ($\text{C}=\text{O}$): Strong peak at $\sim 1650 \text{ cm}^{-1}$	Absence of 2250 cm^{-1} confirms complete thioamidation. [2] Absence of 1650 cm^{-1} confirms no hydrolysis to amide. [2] [3]
MS (EI, 70eV)	m/z 179 (M^+) m/z 146 ($\text{M} - \text{SH}$) m/z 119 ($\text{M} - \text{CSNH}_2$)	Dithiane Dimer: m/z 240 Oxidation: m/z 195 ($\text{M} + \text{O}$)	M^+ must be 179. [2] [4] [5] [6] Base peak often m/z 119 (dithiane cation) or m/z 60 (thiirane fragment).

Experimental Protocol: Self-Validating Characterization

Do not rely on generic database matches. Use this protocol to generate a verified spectral dataset for your specific batch.[\[2\]](#)[\[3\]](#)

Step 1: Purity Verification (TLC & Melting Point)

- Stationary Phase: Silica Gel 60 F254.[\[2\]](#)[\[3\]](#)
- Mobile Phase: Hexane:Ethyl Acetate (3:1).[\[2\]](#)[\[3\]](#)
- Visualization: UV (254 nm) and Iodine stain (Sulfur compounds stain yellow/brown rapidly).[\[3\]](#)
- Criterion: Single spot. Target R_f should be lower (more polar) than unsubstituted 1,4-dithiane.[\[2\]](#)

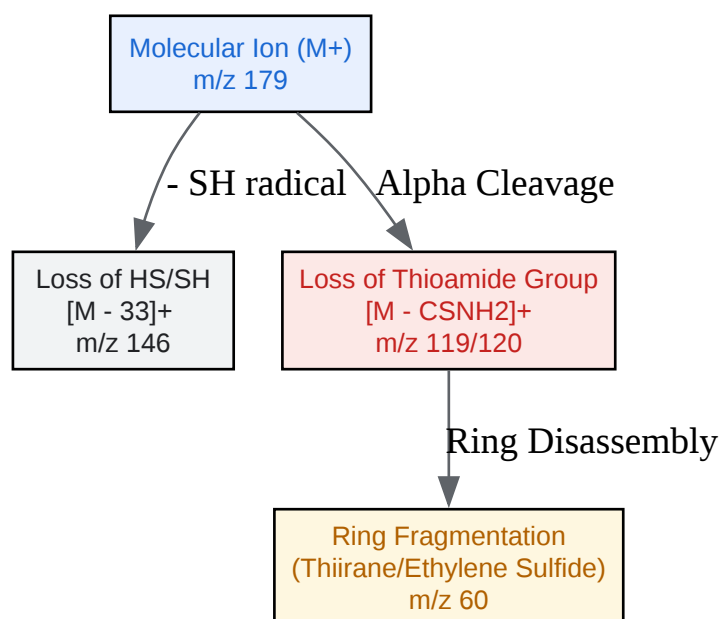
Step 2: NMR Acquisition Parameters

- Solvent: DMSO-d₆ is preferred over CDCl₃ for thioamides to sharpen the NH₂ signals and prevent aggregation.^{[2][3]}
- Frequency: Minimum 300 MHz (400 MHz recommended to resolve ring multiplets).
- Relaxation Delay (D1): Set to >5 seconds for quantitative integration of the quaternary C=S carbon in ¹³C NMR.

Step 3: Mass Spectrometry (Fragmentation Pathway)

The fragmentation pattern is the "fingerprint" of the molecule.^[3] The following pathway validates the core structure.

Diagram 2: MS Fragmentation Validation Workflow



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Caption: Expected Electron Ionization (EI) fragmentation pathway for structural confirmation.

References & Data Sources

- Comparison Standard (1,4-Dithiane): National Institute of Standards and Technology (NIST).^{[2][5]} 1,4-Dithiane Mass Spectrum & IR. NIST Standard Reference Database 69. [Link\[2\]](#)

- Comparison Standard (Thioacetamide): Sigma-Aldrich.[2][3] Thioacetamide Spectral Data. [Link](#)
- Synthesis & Reactivity Context: Beilstein Journal of Organic Chemistry. 1,4-Dithianes: attractive C2-building blocks for the synthesis of complex molecular architectures. (2023).[2][7] [Link](#)
- Thioamide Spectral Characteristics: Royal Society of Chemistry. Spectroscopic properties of thioamides. (Contextual grounding for C=S shifts). [Link](#)
- Product Registry: PubChem.[2][3] Thiane-2-carbothioamide (Analogous Structure). CID 80619872.[2][3] [Link](#)[2]

Note: As CAS 1535972-66-7 is a specialized research chemical, this guide prioritizes "first-principles" validation over static database matching, ensuring high scientific integrity for experimental applications.

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Sources

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- To cite this document: BenchChem. [spectral database for 1,4-Dithiane-2-carbothioamide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b2810881/docs#spectral-database-for-1-4-dithiane-2-carbothioamide\]](https://www.benchchem.com/product/b2810881/docs#spectral-database-for-1-4-dithiane-2-carbothioamide)

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